

Application Note & Protocol: Synthesis of 2-Ethynylquinoline from 2-Chloroquinoline

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Compound of Interest

Compound Name: 2-Ethynylquinoline

Cat. No.: B1355119

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Quinoline and its derivatives are recognized as privileged scaffolds in medicinal chemistry, forming the core structure of numerous natural products and synthetic drugs with a wide range of biological activities, including anticancer, antimalarial, antibacterial, and anti-inflammatory properties.[1][2][3][4][5] The introduction of an ethynyl group at the 2-position of the quinoline ring yields **2-ethynylquinoline**, a highly versatile synthetic intermediate. The terminal alkyne functionality serves as a handle for further molecular elaboration through reactions like click chemistry, Sonogashira couplings, and various cyclization reactions, making it a valuable building block in the synthesis of complex molecules and potential drug candidates.

This document provides a detailed protocol for the synthesis of **2-ethynylquinoline** from 2-chloroquinoline. The synthesis is a two-step process involving an initial Sonogashira cross-coupling reaction followed by a deprotection step.

Synthesis Overview

The conversion of 2-chloroquinoline to **2-ethynylquinoline** is efficiently achieved via a palladium- and copper-catalyzed Sonogashira cross-coupling reaction.[6][7][8]

- **Step 1: Sonogashira Coupling.** 2-Chloroquinoline is reacted with a protected alkyne, ethynyltrimethylsilane (TMS-acetylene), in the presence of a palladium catalyst, a copper(I)

co-catalyst, and an amine base. The TMS group is used to protect the terminal alkyne, preventing self-coupling (Glaser coupling).

- Step 2: Deprotection. The resulting intermediate, (2-quinolyne-1-yl)trimethylsilane, is then treated with a mild base, such as potassium carbonate in methanol, to cleave the silicon-carbon bond and yield the final product, **2-ethynylquinoline**.^{[9][10]}

Visualized Experimental Workflow



Figure 1: Overall Synthesis Workflow

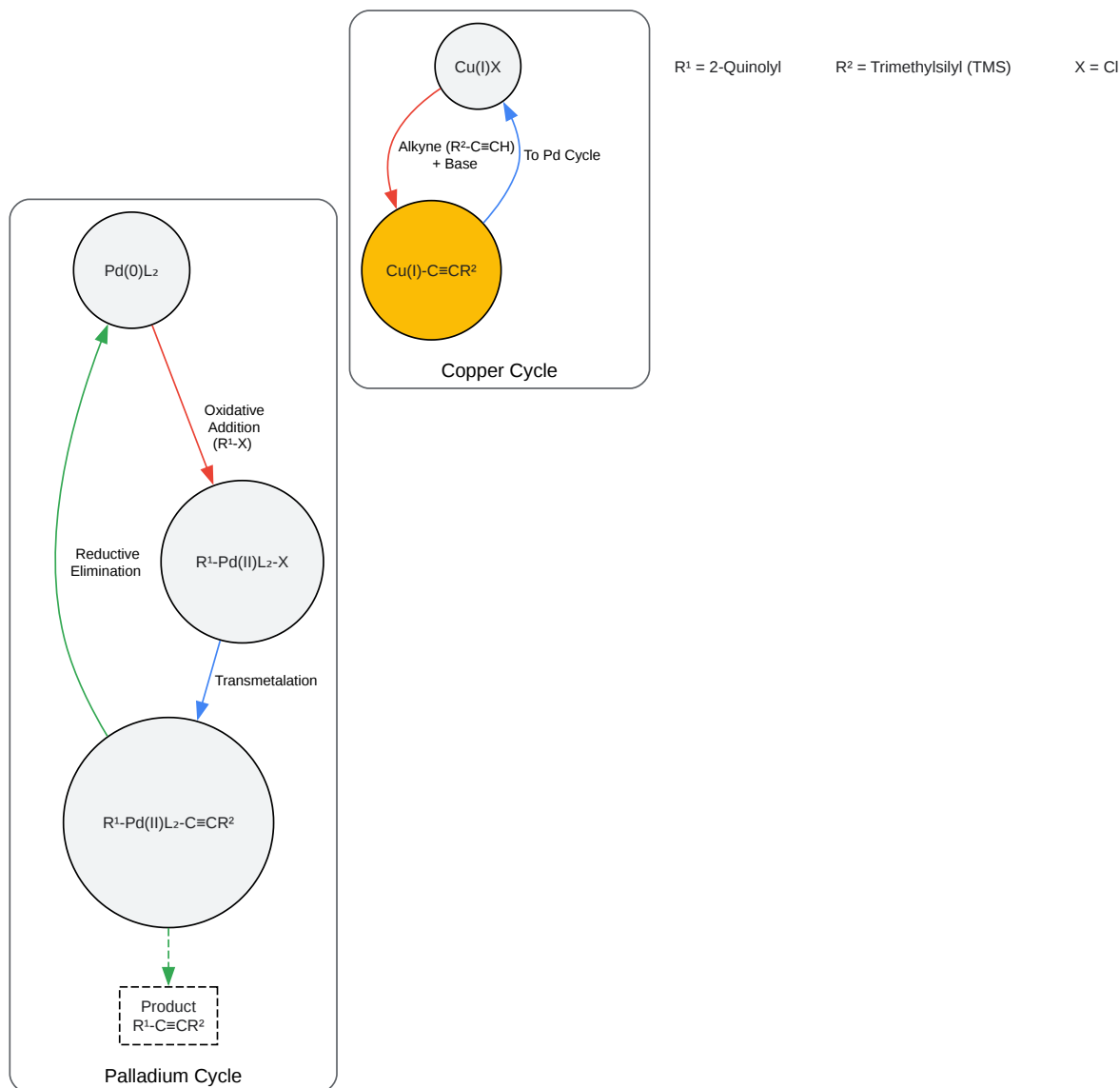


Figure 2: Simplified Sonogashira Catalytic Cycle

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